

Characterization of oxazolo[3,2-a]pyrimidine core structure

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Compound of Interest

Compound Name:	7-Oxo-3,7-dihydro-2H-oxazolo[3,2-a]pyrimidine-6-carbonitrile
CAS No.:	118801-89-1
Cat. No.:	B046119

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The Characterization of Oxazolo[3,2-a]pyrimidine Core Structure[1]

Executive Summary

The oxazolo[3,2-a]pyrimidine core represents a privileged bicyclic scaffold in medicinal chemistry, distinguished by its bridgehead nitrogen atom which is shared between an electron-rich oxazole ring and an electron-deficient pyrimidine ring.[1] This fusion creates a unique electronic environment that mimics purine nucleosides, making it a potent pharmacophore for ATP-competitive kinase inhibition, antiviral therapies, and calcium channel modulation.[1]

Unlike its sulfur-containing analog (thiazolo[3,2-a]pyrimidine), the oxazolo-derivative possesses distinct solubility and hydrogen-bonding capabilities due to the higher electronegativity of oxygen.[1] This guide provides a rigorous technical analysis of the core's synthesis, spectroscopic signature, and biological validation, designed for immediate application in drug discovery workflows.[1]

Part 1: Structural Architecture & Pharmacophore Analysis

The Fused System

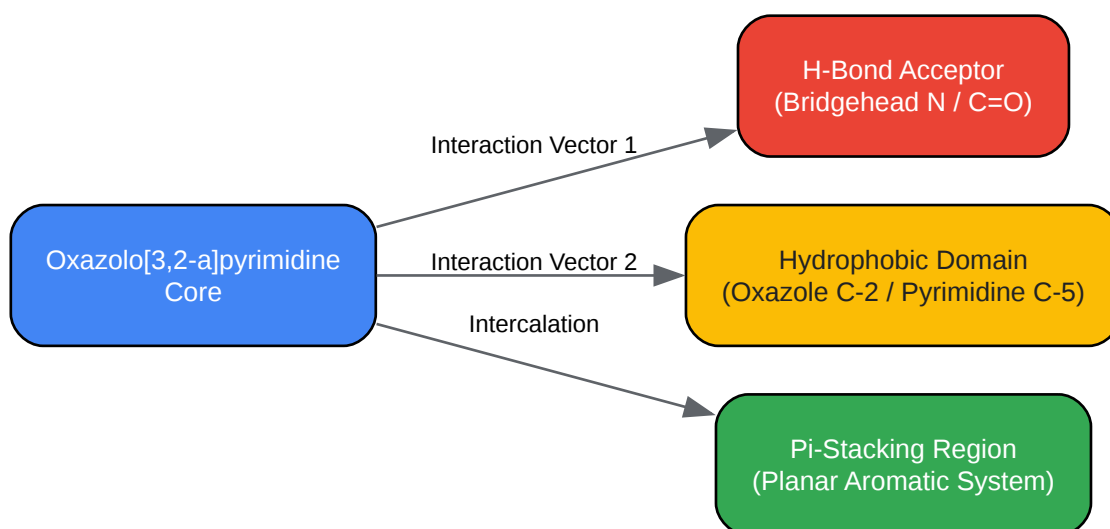
The core structure consists of a 5-membered oxazole ring fused to a 6-membered pyrimidine ring across the N3-C2 bond of the oxazole (N1-C2 of the pyrimidine).^[1]

- **Bridgehead Nitrogen:** This atom is critical. It is planar (sp^2 hybridized) in fully aromatic salts (oxazolo[3,2-a]pyrimidinium) but can adopt a pyramidal geometry in reduced derivatives (5H-oxazolo[3,2-a]pyrimidines).
- **Electronic Distribution:** The oxazole ring acts as an electron donor, pushing density into the pyrimidine ring.^[1] This polarization makes the C-5 and C-7 positions of the pyrimidine ring susceptible to nucleophilic attack or metabolic oxidation, depending on the saturation level.^[1]

Pharmacophore Mapping

The scaffold offers three primary vectors for biological interaction:

- **The Bridgehead Nitrogen:** A potential hydrogen bond acceptor (if not quaternized).
- **The C-2 Position (Oxazole):** A site for hydrophobic interactions or steric gating.
- **The C-5/C-7 Positions (Pyrimidine):** Critical for "tail" attachments that determine selectivity (e.g., fitting into the ATP-binding pocket of kinases).^[1]



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Figure 1: Pharmacophore interaction map highlighting key binding vectors.[1]

Part 2: Synthetic Strategies

The most robust route for generating the biologically active 5H-oxazolo[3,2-a]pyrimidine scaffold is the cyclocondensation of 2-aminooxazoles with 1,3-electrophiles.[1] This method is preferred over the reaction of 2-aminopyrimidines with

-haloketones (which typically yields imidazo[1,2-a]pyrimidines) because it unambiguously establishes the Oxygen atom in the 5-membered ring.[1]

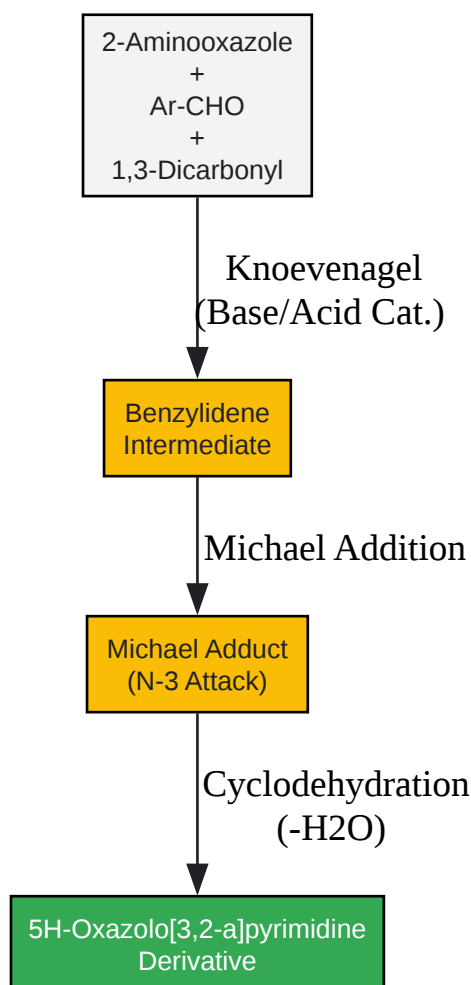
Primary Route: The Modified Biginelli/Hantzsch Condensation

This pathway allows for the rapid generation of diversity at the C-5, C-6, and C-7 positions.[1]

- Precursors: 2-Aminooxazole + Aryl Aldehyde + 1,3-Dicarbonyl (e.g., Ethyl acetoacetate).[1]
- Mechanism:
 - Knoevenagel Condensation: Aldehyde + 1,3-Dicarbonyl

Benzylidene intermediate.[1]

- Michael Addition: 2-Aminooxazole (endocyclic N attack) adds to the Benzylidene.
- Cyclization: Exocyclic amine attacks the carbonyl.
- Dehydration: Formation of the double bond (in fully aromatic systems) or retention of the 5H-structure.



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Figure 2: Synthetic workflow for the construction of the 5H-oxazolo[3,2-a]pyrimidine core.

Part 3: Spectroscopic Characterization (The "Fingerprint")

Accurate identification of the core requires validating the fusion and the oxidation state of the pyrimidine ring.[\[1\]](#)

NMR Diagnostics (H & C)

The following shifts are characteristic for Ethyl 7-methyl-5-phenyl-5H-oxazolo[3,2-a]pyrimidine-6-carboxylate:

Position	Atom	Typical Shift (ppm)	Multiplicity	Diagnostic Note
Oxazole C-2	H	7.20 - 7.60	Singlet	Deshielded by adjacent O and N. Disappears if substituted.[1]
Bridgehead (C-5)	H	5.80 - 6.10	Singlet	Critical Diagnostic. Indicates 5H-isomer (chiral center).[1] If aromatic, this signal is absent. [1]
Ester ()	H	3.90 - 4.10	Quartet	Confirms incorporation of the dicarbonyl fragment.
Methyl (C-7)	H	2.20 - 2.40	Singlet	Characteristic of the acetoacetate-derived methyl group.[1]
C=O (Ester)	C	164 - 166	-	Carbonyl carbon.
Bridgehead (C-8a)	C	150 - 160	-	Quaternary carbon at the fusion point.[1]

X-Ray Crystallography Insights

- Puckering: In 5H-derivatives, the pyrimidine ring typically adopts a flattened boat or sofa conformation.[1] The C-5 atom (bearing the aryl group) deviates significantly from the plane defined by N-1, C-2, N-3, and C-4.[1]

- Axial Orientation: Bulky substituents at C-5 (e.g., Phenyl) often prefer a pseudo-axial orientation to minimize steric clash with the adjacent ester group at C-6.[\[1\]](#)

Part 4: Experimental Protocols

Protocol 4.1: Synthesis of Ethyl 7-methyl-5-phenyl-5H-oxazolo[3,2-a]pyrimidine-6-carboxylate

Rationale: This protocol uses a one-pot multicomponent reaction (MCR) which is atom-economical and self-purifying (product precipitates).[\[1\]](#)

Reagents:

- 2-Aminooxazole (1.0 mmol)[\[1\]](#)
- Benzaldehyde (1.0 mmol)
- Ethyl acetoacetate (1.0 mmol)
- Ethanol (5 mL)
- Catalyst: Piperidine (3-5 drops) or Acetic Acid (cat.)

Step-by-Step Methodology:

- Charge: In a 25 mL round-bottom flask equipped with a magnetic stir bar, combine Benzaldehyde and Ethyl acetoacetate in Ethanol.
- Activate: Add the catalyst (Piperidine) and stir at room temperature for 15 minutes to initiate the Knoevenagel condensation (formation of the benzylidene intermediate).
- Addition: Add 2-Aminooxazole to the reaction mixture.
- Reflux: Heat the mixture to reflux (C) for 4–6 hours. Monitor progress via TLC (Eluent: 30% Ethyl Acetate in Hexane). Look for the disappearance of the aldehyde spot.[\[1\]](#)

- Precipitation: Cool the reaction mixture to room temperature, then chill in an ice bath. The product often precipitates as a solid.^[1]
- Isolation: Filter the solid under vacuum. Wash the cake with cold ethanol (mL) to remove unreacted starting materials.
- Purification: Recrystallize from hot ethanol if necessary.
- Validation: Obtain
H NMR in DMSO-
. Confirm the presence of the methine singlet at
ppm.^[1]

Protocol 4.2: Self-Validating Purity Check

- Melting Point: The 5H-derivatives typically have sharp melting points (range 180–220°C depending on substituents). A range
C indicates incomplete cyclization or solvent trapping.
- IR Spectroscopy: Look for two distinct bands:
 - (Ester): ~1700 cm
 - (Oxazole/Pyrimidine): ~1600–1620 cm
 - Absence of broad N-H stretch (3200-3400 cm
) confirms cyclization of the primary amine.^[1]

References

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